

Application Notes and Protocols for 1-Methyl-5-nitro-2(1H)-pyridinone

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Compound of Interest

Compound Name: **1-methyl-5-nitro-2(1H)-pyridinone**

Cat. No.: **B187757**

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Abstract

1-Methyl-5-nitro-2(1H)-pyridinone is a nitro-substituted pyridinone derivative with potential applications in pharmaceutical and agrochemical research. The presence of the nitro group suggests possible antimicrobial and anti-inflammatory properties, common among nitroaromatic compounds. These application notes provide detailed experimental protocols for investigating the biological activity of **1-methyl-5-nitro-2(1H)-pyridinone**, including its synthesis, and methods for assessing its antimicrobial, anti-inflammatory, and cytotoxic effects. Furthermore, a plausible mechanism of action is proposed and visualized, alongside workflows for the described experimental procedures.

Chemical Properties

Property	Value
CAS Number	32896-90-5
Molecular Formula	C ₆ H ₆ N ₂ O ₃
Molecular Weight	154.12 g/mol
Melting Point	171-172 °C
Appearance	Solid

Synthesis Protocol: N-methylation of 5-nitro-2(1H)-pyridinone

This protocol describes the synthesis of **1-methyl-5-nitro-2(1H)-pyridinone** from 5-nitro-2(1H)-pyridinone.

Materials:

- 5-nitro-2(1H)-pyridinone
- Methyl iodide (CH_3I)
- Silver carbonate (Ag_2CO_3)
- Acetonitrile (CH_3CN)
- Microwave reactor
- Argon atmosphere
- Celite
- Ethyl acetate
- Magnesium sulfate (MgSO_4)
- Rotary evaporator
- Standard laboratory glassware

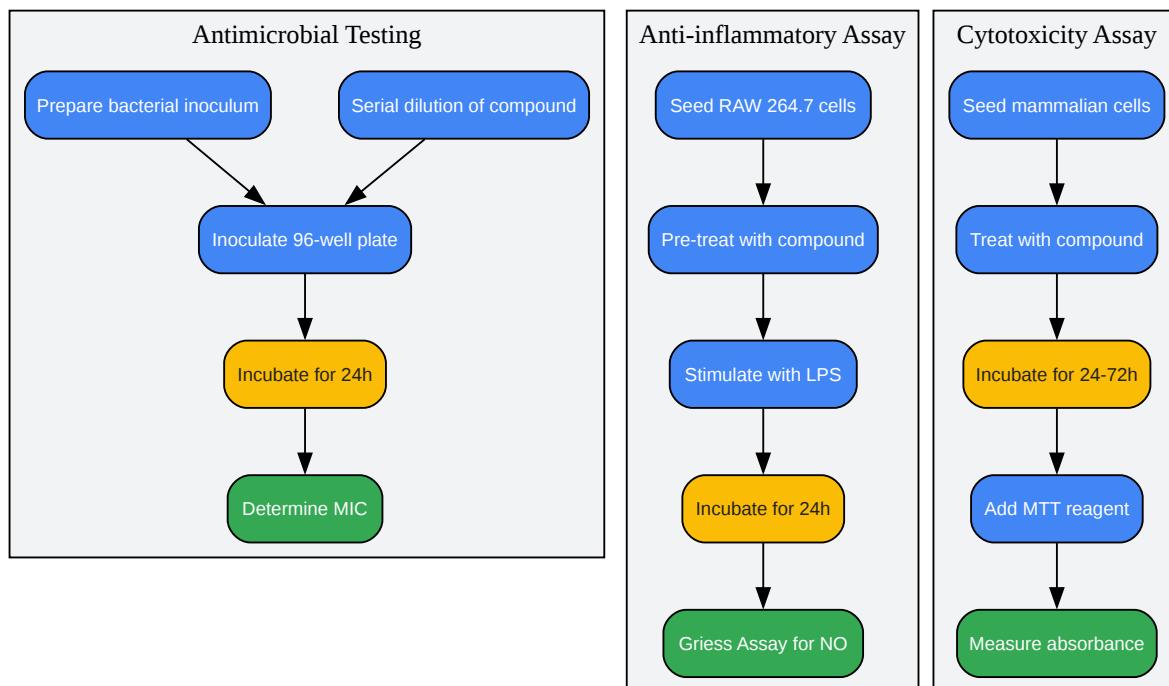
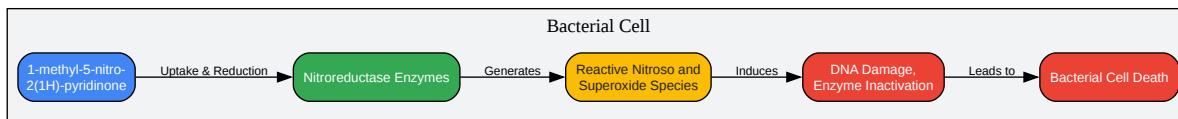
Procedure:

- In a 10 mL microwave tube, add 5-nitro-2(1H)-pyridinone (1 equivalent).
- Add acetonitrile to dissolve the starting material.
- Under an argon atmosphere, add silver carbonate (1.2 equivalents) to the mixture.

- Add methyl iodide (2 equivalents) to the reaction mixture.
- Seal the microwave tube and place it in the microwave reactor.
- Irradiate the mixture for 1-2 hours at a suitable temperature (e.g., 100-120 °C), monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, allow the reaction mixture to cool to room temperature.
- Filter the mixture through a pad of Celite and wash the pad with ethyl acetate.
- Wash the filtrate with water, and extract the aqueous phase with ethyl acetate.
- Combine the organic phases, dry over magnesium sulfate, filter, and evaporate the solvent under reduced pressure to yield the crude product.
- Purify the crude product by column chromatography on silica gel to obtain pure **1-methyl-5-nitro-2(1H)-pyridinone**.

Proposed Mechanism of Action: Antimicrobial Activity

The antimicrobial activity of many nitroaromatic compounds is attributed to their reductive bioactivation within microbial cells.^{[1][2][3]} It is hypothesized that **1-methyl-5-nitro-2(1H)-pyridinone** follows a similar mechanism.



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References

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